Application Notes and Protocols: Labeling IRS-1 Peptide with FAM Dye

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Compound of Interest	
Compound Name:	IRS-1 Peptide, FAM labeled
Cat. No.:	B12390626

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Introduction

Insulin Receptor Substrate 1 (IRS-1) is a key scaffolding protein in the insulin and insulin-like growth factor (IGF-1) signaling pathways. It plays a crucial role in regulating glucose homeostasis and cell growth. Fluorescently labeling peptides derived from IRS-1, such as with 5-Carboxyfluorescein (FAM), provides a powerful tool for studying protein-protein interactions, enzyme kinetics, and the cellular uptake of these peptides. This document provides a detailed protocol for the covalent labeling of a specific IRS-1 peptide with FAM-NHS ester, including methods for purification and characterization of the final conjugate.

Quantitative Data Summary

The following table summarizes key quantitative parameters associated with the FAM dye and the specific IRS-1 peptide targeted in this protocol.

Parameter	Value	Reference
IRS-1 Peptide Sequence	K-K-S-R-G-D-Y-M-T-M-Q-I-G-NH2	Commercial Supplier
IRS-1 Peptide Molecular Weight	~1872.08 g/mol	Calculated
FAM Dye (5-Carboxyfluorescein)		
Excitation Maximum (λ_{ex})	~494 nm	[1][2]
Emission Maximum (λ_{em})	~518 nm	[1][2]
Extinction Coefficient at λ_{max}	~75,000-83,000 cm^{-1}M^{-1}	[1][3]
Labeling Reaction		
Recommended Molar Excess of FAM-NHS Ester	5-15 fold over peptide	General Protocol
Typical Labeling Efficiency	>90% (peptide dependent)	General Protocol
Expected Dye-to-Peptide Ratio	1:1 to 2:1 (for this peptide)	Theoretical

Note: The specific labeling efficiency and dye-to-peptide ratio for the IRS-1 peptide should be determined empirically.
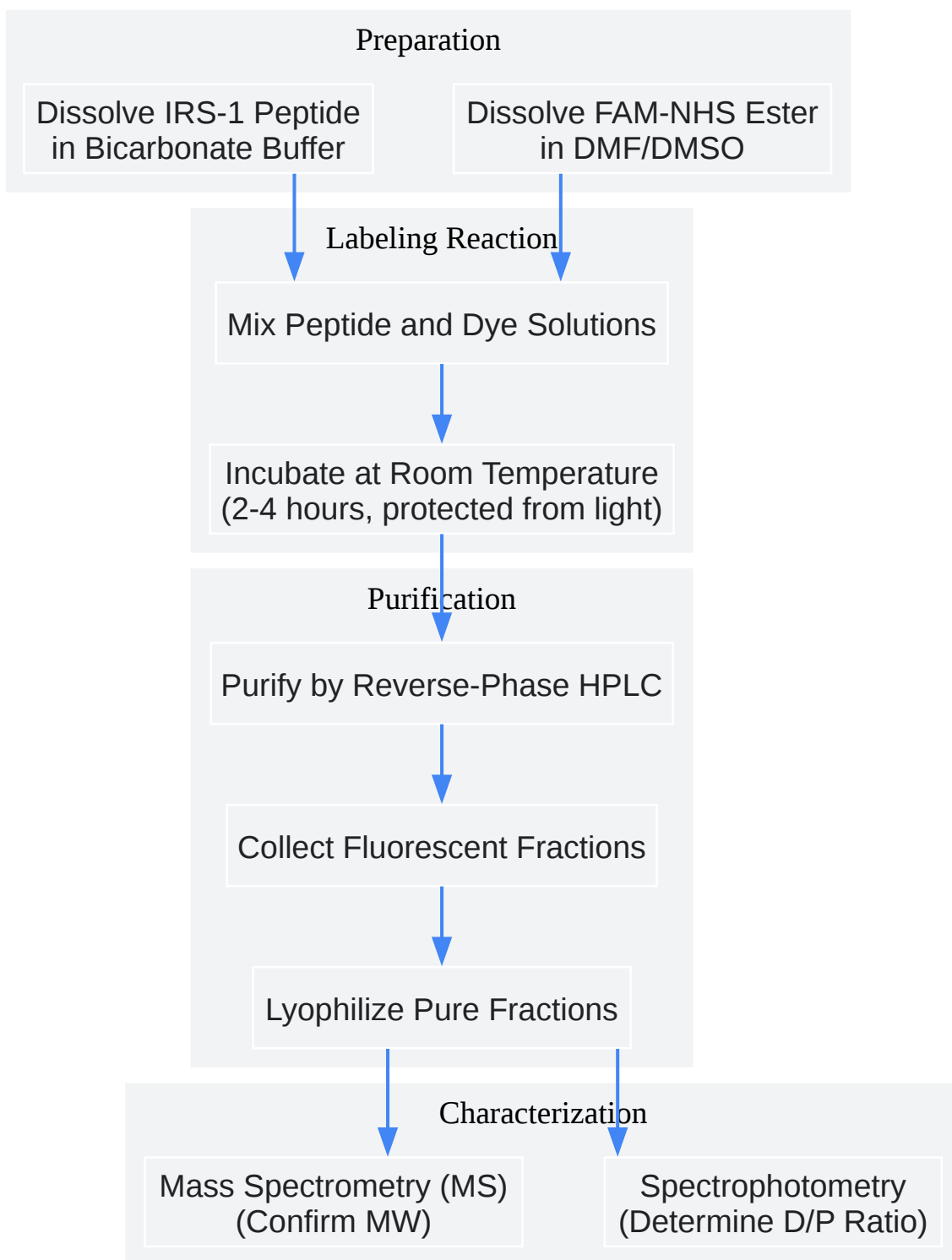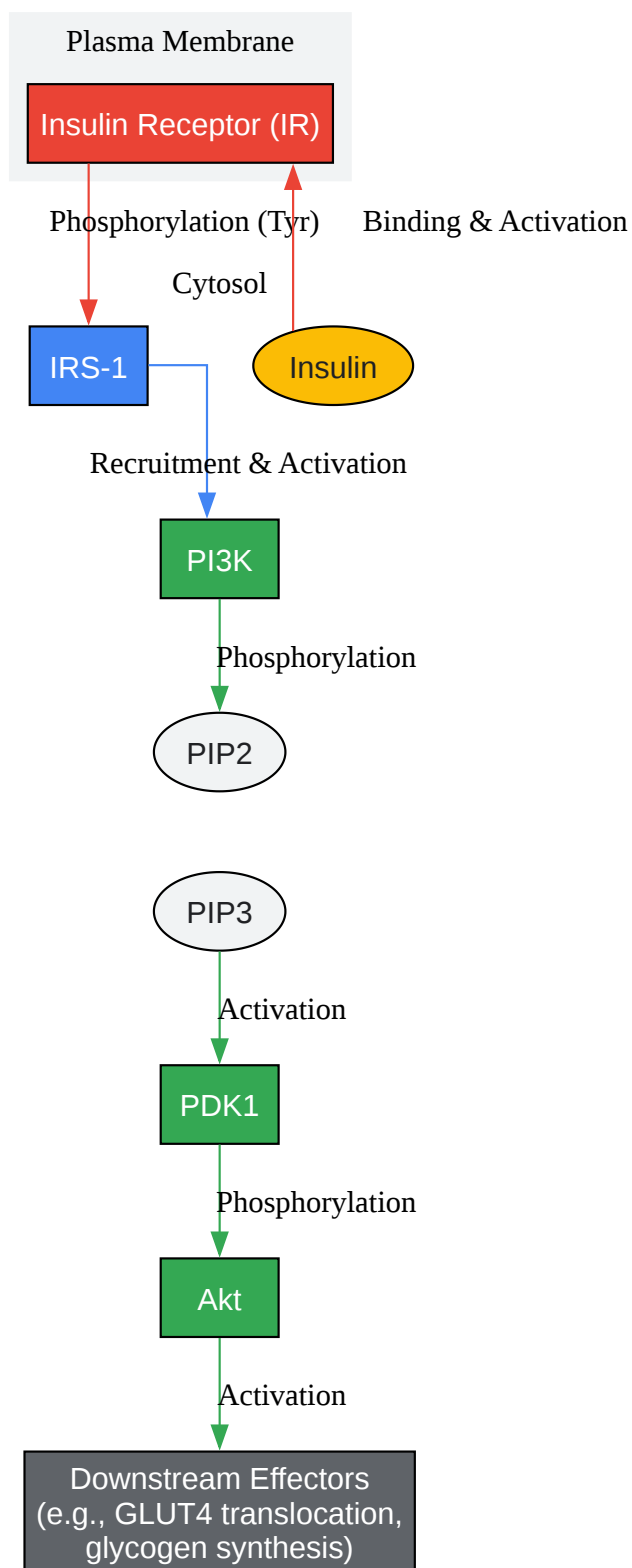
Experimental Protocols

Materials and Reagents

- IRS-1 Peptide (Sequence: KKSRGDYMTMQIG-NH2)

- 5-FAM, succinimidyl ester (5-Carboxyfluorescein, NHS ester)

- Anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)

- 0.1 M Sodium bicarbonate buffer (pH 8.3-8.5)

- Trifluoroacetic acid (TFA)

- Acetonitrile (ACN), HPLC grade

- Ultrapure water

- Reverse-phase HPLC column (e.g., C18)

- Mass spectrometer (e.g., ESI-MS or MALDI-TOF)

- Spectrophotometer

Experimental Workflow

Preparation

Dissolve IRS-1 Peptide in Bicarbonate Buffer

Dissolve FAM-NHS Ester in DMF/DMSO

Labeling Reaction

Mix Peptide and Dye Solutions

Incubate at Room Temperature (2-4 hours, protected from light)

Purification

Purify by Reverse-Phase HPLC

Collect Fluorescent Fractions

Lyophilize Pure Fractions

Characterization

Mass Spectrometry (MS) (Confirm MW)

Spectrophotometry (Determine D/P Ratio)

Plasma Membrane

Insulin Receptor (IR)

Phosphorylation (Tyr)   Binding & Activation

Cytosol

IRS-1   Insulin

Recruitment & Activation

PI3K

Phosphorylation

PIP2

PIP3

Activation

PDK1

Phosphorylation

Akt

Activation

Downstream Effectors
(e.g., GLUT4 translocation,
glycogen synthesis)

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